

# Technical Safety & Handling Guide: Ethyl 3,5-dichloro-2-hydroxybenzoate

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## Compound of Interest

Compound Name: Ethyl 3,5-dichloro-2-hydroxybenzoate

Cat. No.: B11996264

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CAS Registry Number: 68276-69-7 Synonyms: Ethyl 3,5-dichlorosalicylate; Benzoic acid, 3,5-dichloro-2-hydroxy-, ethyl ester Molecular Formula: C

H

Cl

O

Molecular Weight: 235.06 g/mol [\[1\]](#)

## Part 1: Chemical Identity & Strategic Context

### The Structural Imperative

**Ethyl 3,5-dichloro-2-hydroxybenzoate** is a halogenated salicylate ester. Unlike its non-chlorinated parent (ethyl salicylate), the presence of chlorine atoms at the ortho and para positions relative to the hydroxyl group significantly alters its electronic profile.

- **Acidity & Reactivity:** The electron-withdrawing chlorine atoms increase the acidity of the phenolic hydroxyl group (

< 8) compared to non-halogenated salicylates. This makes the compound more prone to forming phenolate salts in basic conditions.

- Lipophilicity: The dichlorination enhances lipophilicity (LogP ~3.5–4.0), increasing its potential for skin absorption and membrane permeability compared to simple salicylates.

## Critical Isomer Distinction

Researchers must distinguish this compound from its isomer, Ethyl 3,5-dichloro-4-hydroxybenzoate (CAS 17302-82-8).

- 2-Hydroxy (Salicylate): Intramolecular hydrogen bonding between the -OH and Carbonyl oxygen stabilizes the structure, often lowering the boiling point and increasing volatility relative to the 4-hydroxy isomer.
- 4-Hydroxy (Paraben analog): Lacks this intramolecular bond; typically has higher melting points and distinct biological activity (often used as a preservative analog).

## Part 2: Hazard Identification & Risk Assessment (GHS)

Note: As a specialized research intermediate, full REACH registration data may be unavailable. The following classification is derived from Structure-Activity Relationships (SAR) and data for the close analog, 3,5-Dichlorosalicylic acid.

### GHS Classification (Self-Validating)

| Hazard Class                  | Category | Hazard Statement                                       | Signal Word |
|-------------------------------|----------|--------------------------------------------------------|-------------|
| Skin Corrosion/Irritation     | Cat. 2   | H315: Causes skin irritation.[2]                       | WARNING     |
| Serious Eye Damage/Irritation | Cat. 2A  | H319: Causes serious eye irritation.[2]                | WARNING     |
| STOT - Single Exposure        | Cat. 3   | H335: May cause respiratory irritation.[2]             | WARNING     |
| Aquatic Toxicity (Chronic)    | Cat. 2*  | H411: Toxic to aquatic life with long-lasting effects. | (Env)       |

\*Inferred from polychlorinated phenol derivatives.

## Precautionary Logic

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray. Rationale: Halogenated aromatic esters can be potent respiratory irritants.
- P280: Wear protective gloves/eye protection.[3] Rationale: The phenolic moiety is corrosive to mucous membranes; the ester functionality allows rapid skin penetration.

## Part 3: Physicochemical Profiling

Table 1: Physical & Chemical Properties

| Property             | Value / Characteristic                 | Experimental Validation Method          |
|----------------------|----------------------------------------|-----------------------------------------|
| Physical State       | Solid (Crystalline) or Viscous Liquid* | Visual Inspection                       |
| Melting Point        | Approx. 40–60 °C (Estimated)**         | Capillary Melting Point (DSC preferred) |
| Solubility (Water)   | Very Low (< 0.1 g/L)                   | Turbidity check in aqueous buffer       |
| Solubility (Organic) | Soluble in EtOH, DMSO, DCM             | Visual dissolution check                |
| pKa (Phenol)         | ~6.5 – 7.5 (Predicted)                 | Potentiometric Titration                |
| Stability            | Hydrolyzes in strong base              | TLC monitoring (Acid shift)             |

\*Note: Melting points for ethyl esters are often significantly lower than their methyl counterparts or parent acids. CAS 68276-69-7 may appear as a semi-solid or oil at warm ambient temperatures.

## Part 4: Handling, Storage, & Stability Protocols

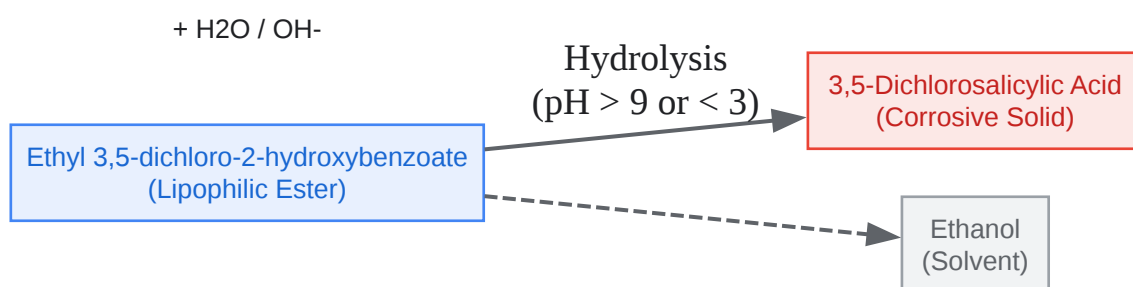
### The "Dry-Store" Protocol (Hydrolysis Prevention)

Salicylate esters are susceptible to hydrolysis, reverting to 3,5-dichlorosalicylic acid and ethanol. This reaction is catalyzed by moisture and extreme pH.

- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C.
- Container: Amber glass to prevent photo-degradation (chlorinated aromatics can undergo photolytic dechlorination).
- Self-Validating Stability Check:
  - Test: Dissolve 10 mg in 1 mL Methanol. Spot on TLC plate.[\[4\]](#)
  - Mobile Phase: Hexane:Ethyl Acetate (8:2).

- Visualization: UV (254 nm).
- Result: A single spot indicates purity. A lower "streak" or secondary spot suggests hydrolysis to the free acid.

## Degradation Pathway Visualization



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Figure 1: Hydrolysis pathway. The breakdown product, 3,5-Dichlorosalicylic acid, is significantly more acidic and corrosive than the parent ester.

## Part 5: Emergency Response & Toxicology

### Mechanism of Toxicity

- Uncoupling of Oxidative Phosphorylation: Like many halogenated phenols and salicylates, the hydrolysis product (3,5-dichlorosalicylic acid) can act as a protonophore, disrupting the mitochondrial proton gradient.
- Symptoms: Hyperthermia, metabolic acidosis, and rapid respiration (tachypnea).

### First Aid Protocols

- Eye Contact: Flush immediately with saline for 15 minutes. Do not use plain water if saline is available to match osmotic pressure.
- Skin Contact: Wash with PEG-400 or soap and water. Reasoning: Lipophilic chlorophenols are poorly removed by water alone; Polyethylene Glycol (PEG) acts as a solubilizing agent to lift the chemical from the dermis.

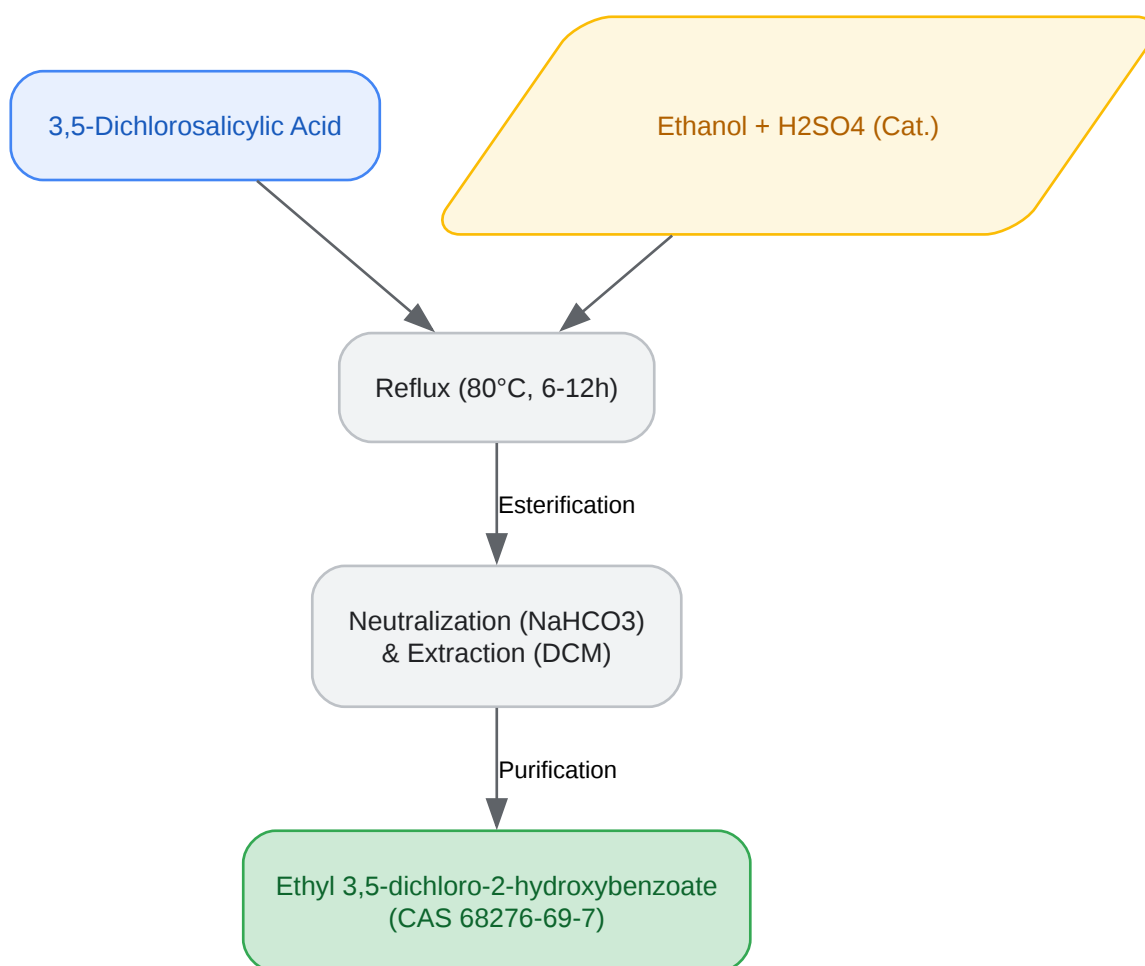
- Ingestion: Do NOT induce vomiting. Administer activated charcoal slurry if conscious.

## Part 6: Synthesis & Application Context

This compound is frequently used as a "building block" in the synthesis of:

- Anthelmintics: Salicylanilide derivatives (e.g., Niclosamide analogs).
- Agrochemicals: Coupling with amines to form bioactive amides.

### Synthesis Workflow (Esterification)



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Figure 2: Standard Fischer Esterification pathway for synthesis.

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 28460: Ethyl 3,5-dichloro-4-hydroxybenzoate (Isomer Reference). PubChem.[2][5][6]  
Available at: [\[Link\]](#)
- European Chemicals Agency (ECHA). C&L Inventory: 3,5-Dichlorosalicylic acid (Parent Acid Hazard Data). Available at: [\[Link\]](#)

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## Sources

- 1. 1803821-49-9|Ethyl 3,6-dichloro-2-hydroxybenzoate|BLD Pharm [[bldpharm.com](http://bldpharm.com)]
- 2. Methyl 3,5-dichloro-4-hydroxybenzoate | C<sub>8</sub>H<sub>6</sub>Cl<sub>2</sub>O<sub>3</sub> | CID 76856 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
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- 6. 3,5-Dichlorosalicylic acid 97 320-72-9 [[sigmaaldrich.com](http://sigmaaldrich.com)]
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